

Measuring Mixer Performance: A Comparative Analysis of the Cmd178

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Compound of Interest

Compound Name: Cmd178 tfa

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For researchers, scientists, and drug development professionals seeking to optimize their signal processing chains, the selection of a high-performance frequency mixer is paramount. This guide provides a detailed comparison of the Qorvo Cmd178, a passive double-balanced mixer, with other viable alternatives. The focus is on a critical performance metric: conversion loss. This document outlines the experimental protocol for its measurement and presents comparative data to inform your selection process.

Comparative Analysis of Mixer Conversion Loss

The conversion loss of a mixer quantifies the efficiency of the frequency conversion process. A lower conversion loss is desirable as it indicates less signal power is lost during the up- or down-conversion. The following table summarizes the typical conversion loss and other key specifications for the Cmd178 and two alternative passive double-balanced mixers operating in a similar frequency range.

Parameter	Qorvo Cmd178/CMD178C 3	Marki Microwave M1-1020	Analog Devices HMC520LC4
RF/LO Frequency Range	11 - 21 GHz[1][2]	10 - 20 GHz[3][4]	6 - 10 GHz[5][6]
IF Frequency Range	DC - 6 GHz[2][7]	DC - 4 GHz[3][4]	DC - 3.5 GHz[5]
Typical Conversion Loss	6 dB[7]	6.0 dB[3][4]	7 dB[5]
LO Drive Level	+9 to +16 dBm	+7 to +22 dBm	+15 dBm[5]
Topology	Passive Double Balanced[1]	Double-Balanced[3]	I/Q MMIC Mixer[5]

Experimental Protocol for Measuring Conversion Loss

Accurate and repeatable measurement of conversion loss is crucial for comparing mixer performance. The following protocol outlines a standard procedure using a Vector Network Analyzer (VNA).

Objective: To measure the conversion loss of a mixer, defined as the ratio of the output Intermediate Frequency (IF) power to the input Radio Frequency (RF) power.

Equipment:

- Vector Network Analyzer (VNA) with frequency offset capability
- Two synthesized signal generators (for RF and Local Oscillator signals)
- Spectrum Analyzer
- DC Power Supply (if active components are used)
- Coaxial cables and adapters appropriate for the frequency range

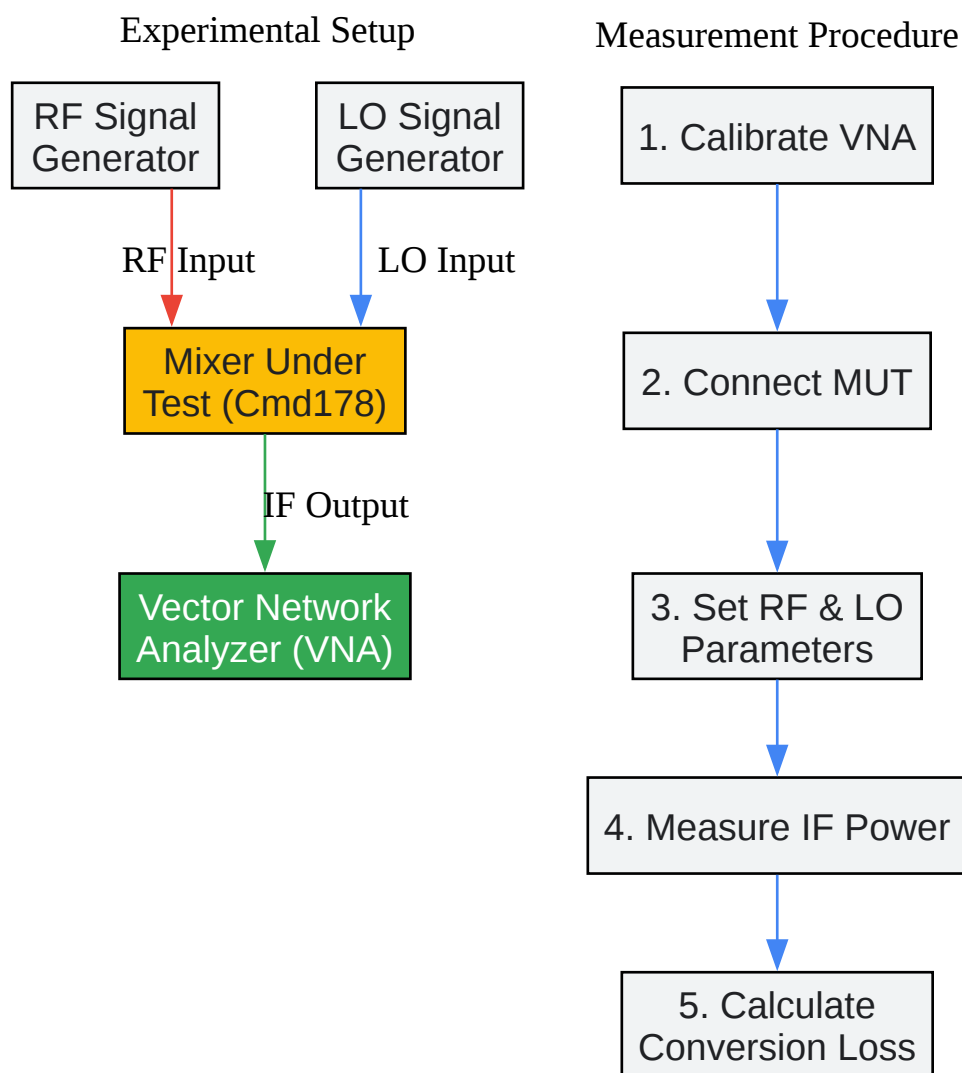
Procedure:

- **System Calibration:**
 - Perform a full two-port calibration of the VNA over the intended RF frequency range. This step is critical to remove the systematic errors introduced by the cables and adapters in the measurement setup.
- **Device Connection:**
 - Connect the RF signal generator to the RF port of the mixer under test (MUT).
 - Connect the Local Oscillator (LO) signal generator to the LO port of the MUT.
 - Connect the Intermediate Frequency (IF) port of the MUT to the input of the spectrum analyzer or the second port of the VNA.
- **Setting Signal Parameters:**
 - Set the RF signal generator to the desired input frequency and power level. The input power should be within the linear operating range of the mixer.
 - Set the LO signal generator to the specified frequency and power level as indicated in the mixer's datasheet. The LO power level significantly impacts the conversion loss.^[8]
 - The IF frequency will be the difference (for down-conversion) or sum (for up-conversion) of the RF and LO frequencies.
- **Measurement:**
 - Using the spectrum analyzer, measure the power of the desired IF signal.
 - Alternatively, using a VNA in frequency offset mode, the instrument can directly measure the power of the frequency-converted signal at the IF port.
 - The conversion loss in dB is calculated as: $\text{Conversion Loss (dB)} = \text{RF Input Power (dBm)} - \text{IF Output Power (dBm)}$

- Data Recording:
 - Record the conversion loss at various RF and LO frequencies across the operating range of the mixer to characterize its performance over frequency.

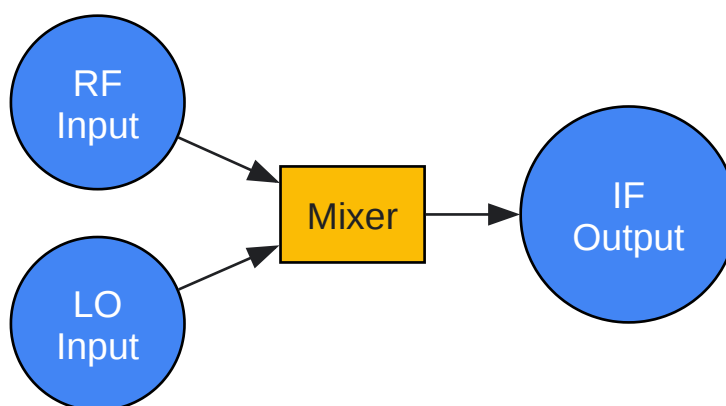
Visualizing the Experimental Workflow

The following diagrams illustrate the logical flow of the conversion loss measurement process.



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Caption: Experimental workflow for measuring mixer conversion loss.



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Caption: Simplified signaling pathway in a frequency mixer.

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